

An In-depth Technical Guide to 2-Chlorophenyl phosphorodichloridate

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Compound of Interest

Compound Name: 2-Chlorophenyl
phosphorodichloridate

Cat. No.: B077605

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This technical guide provides a comprehensive overview of **2-Chlorophenyl phosphorodichloridate**, a significant reagent in organic synthesis, particularly within the realms of pharmaceutical and agrochemical development. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synonyms, chemical identifiers, and physical properties.

Chemical Identity and Synonyms

2-Chlorophenyl phosphorodichloridate is known by several alternative names in scientific literature and chemical databases. A comprehensive list of these synonyms and identifiers is crucial for accurate literature searches and unambiguous substance identification.

Identifier Type	Identifier	Source
Systematic Name	2-Chlorophenyl phosphorodichloridate	IUPAC
CAS Registry Number	15074-54-1	Chemical Abstracts Service[1][2]
PubChem CID	84775	PubChem[1][3]
EC Number	239-129-4	European Chemicals Agency[1][4]
Synonyms	(2-Chlorophenyl)phosphoric acid dichloride	[2][5]
2-Chlorophenyl dichloridophosphate	[1][6]	
2-Chlorophenyl dichlorophosphate	[3][4][7]	
o-Chlorophenyl dichlorophosphate	[2][6]	
o-Chlorophenylphosphonyl dichloride	[2][6]	
2-Chlorophenylphosphoryl dichloride	[1][6]	
1-chloro-2-dichlorophosphoryloxybenzene	[1][8]	
Phosphorodichloridic acid, 2-chlorophenyl ester	[2][5]	
InChI	InChI=1S/C6H4Cl3O2P/c7-5-3-1-2-4-6(5)11-12(8,9)10/h1-4H	IUPAC[1][2][4][6]
InChIKey	VLDPXPPHXDGHEW-UHFFFAOYSA-N	IUPAC[1][2][6]

SMILES	<chem>C1=CC=C(C(=C1)OP(=O)(Cl)Cl)Cl</chem>	IUPAC[1][6]
MDL Number	MFCD00009704	[1][3][4][6]
Beilstein/REAXYS	911009	[4][6]

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **2-Chlorophenyl phosphorodichloridate**, which are essential for its handling, storage, and application in experimental settings.

Property	Value	Conditions	Source
Molecular Formula	C6H4Cl3O2P	[1][2][3][6]	
Molecular Weight	245.43 g/mol	[3][5][6]	
Appearance	Colorless to light yellow/orange clear liquid	[1][6]	
Boiling Point	135-137 °C	at 12 mmHg	[3][4][6]
Density	1.491 g/mL	at 25 °C	[4][6]
Refractive Index	1.538	at 20 °C	[4][6]
Flash Point	105 °C (221 °F)	closed cup	[4][6]
Storage	Inert atmosphere, Room Temperature, Moisture Sensitive	[1][6]	

Experimental Applications and Protocols

Role in Synthesis:

2-Chlorophenyl phosphorodichloridate is a pivotal reagent in organic chemistry, primarily utilized as a phosphorylating agent.[1] Its principal application lies in the synthesis of complex

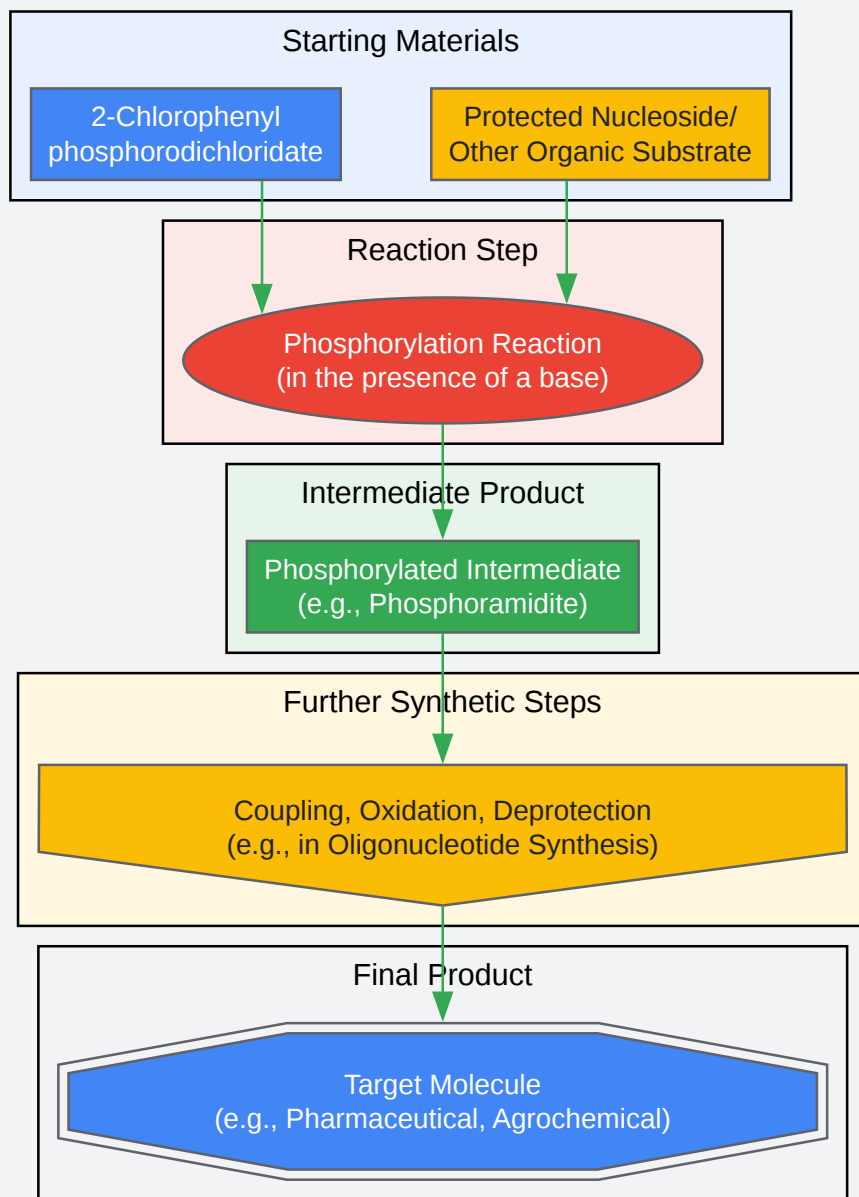
organic molecules, including pharmaceuticals and agrochemicals.[3] It serves as a key intermediate in the creation of phosphonate derivatives that have shown potential antiviral and anticancer properties.[3] In the field of agricultural science, it is employed in the formulation of pesticides and herbicides.[3]

General Experimental Workflow:

While specific, detailed experimental protocols are proprietary and vary based on the target molecule, a general workflow for the use of **2-Chlorophenyl phosphorodichloridate** in the synthesis of oligonucleotides can be outlined. This process typically involves the reaction of the phosphorodichloridate with a protected nucleoside in the presence of a suitable base to form a phosphoramidite intermediate. This intermediate is then used in the solid-phase synthesis of DNA or RNA strands.

The following diagram illustrates a generalized workflow for the application of **2-Chlorophenyl phosphorodichloridate** in chemical synthesis.

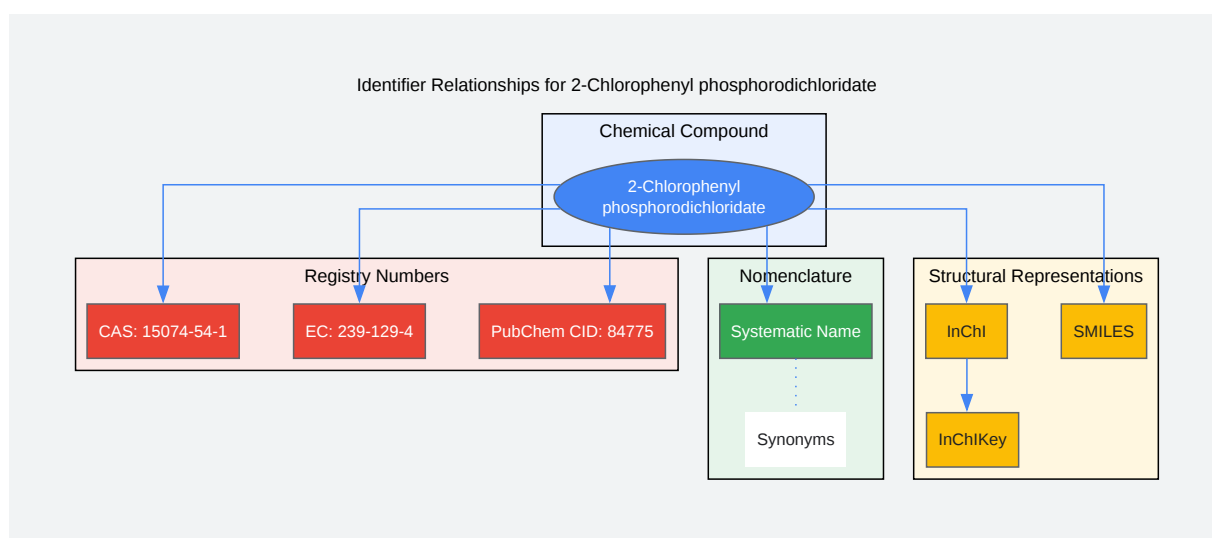
General Synthetic Workflow Using 2-Chlorophenyl phosphorodichloridate

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Caption: A generalized workflow for chemical synthesis.

Chemical Identifier Relationships

The various identifiers for **2-Chlorophenyl phosphorodichloridate** are interconnected, providing a hierarchical and cross-referenced system for its unambiguous identification. The following diagram illustrates the logical relationships between these identifiers.



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Caption: Relationships between chemical identifiers.

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